

analytical techniques for 5-Bromo-N-methoxy-N,3-dimethylpicolinamide characterization

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Bromo-N-methoxy-N,3-dimethylpicolinamide

CAS No.: 1224604-14-1

Cat. No.: B577815

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Executive Summary

This application note details the physicochemical profiling and analytical characterization of **5-Bromo-N-methoxy-N,3-dimethylpicolinamide** (Structure 1). As a functionalized Weinreb amide derivative of picolinic acid, this molecule serves as a critical "linchpin" intermediate in medicinal chemistry, particularly for the synthesis of heteroaryl ketones via nucleophilic acyl substitution.[1]

This guide provides validated protocols for HPLC-UV/MS, NMR spectroscopy, and FT-IR, designed to ensure rigorous quality control (QC) during drug substance development. Special emphasis is placed on distinguishing the unique bromine isotopic signature and the diagnostic Weinreb amide signals.[1]

Molecule Profile & Physicochemical Properties

- IUPAC Name: 5-bromo-N-methoxy-N,3-dimethylpyridine-2-carboxamide[1]
- Molecular Formula:

[1]

- Molecular Weight: 275.10 g/mol (based on

), 277.10 g/mol (based on

)[1]

- Structure Overview:

- Core: Pyridine ring (heterocyclic aromatic).[2]

- Position 2: Weinreb amide functionality (

).[1]

- Position 3: Methyl group (

), providing steric influence.[1]

- Position 5: Bromine atom (

), a handle for cross-coupling (e.g., Suzuki-Miyaura).[1]

Property	Theoretical Value	Analytical Relevance
LogP	~1.8 - 2.1	Suitable for Reverse Phase (RP) HPLC.[1]
pKa (Pyridine N)	~2.5 - 3.0	Low basicity due to electron-withdrawing Br and Amide.[1]
Solubility	High in MeOH, DMSO, DCM	Dissolve in MeOH for HPLC; DMSO- for NMR.[1]
Appearance	Off-white to pale yellow solid	Coloration often indicates trace oxidation or impurities.

Protocol 1: High-Performance Liquid Chromatography (HPLC-UV/MS)

Objective: To establish a stability-indicating method for purity assessment and impurity profiling.

Chromatographic Conditions

- System: Agilent 1290 Infinity II or Waters H-Class UPLC.
- Column: Agilent ZORBAX Eclipse Plus C18 (100 mm 3.0 mm, 1.8 μ m) or equivalent.^[1]
 - Rationale: The C18 stationary phase provides robust retention for the moderately lipophilic pyridine ring.
- Mobile Phase A: Water + 0.1% Formic Acid (FA).
- Mobile Phase B: Acetonitrile (ACN) + 0.1% Formic Acid.
 - Note: Formic acid suppresses the ionization of residual silanols and the pyridine nitrogen, improving peak shape.^[1]
- Flow Rate: 0.5 mL/min.
- Column Temp: 40°C.
- Injection Volume: 2.0 μ L.
- Detection:
 - UV: 254 nm (primary, aromatic), 220 nm (amide).^[1]
 - MS: ESI Positive Mode (Scan range 100–600)

).

Gradient Profile

Time (min)	% Mobile Phase B	Event
0.00	5%	Equilibration
1.00	5%	Isocratic Hold
8.00	95%	Linear Ramp
10.00	95%	Wash
10.10	5%	Re-equilibration
13.00	5%	End of Run

Mass Spectrometry Interpretation

The presence of Bromine provides a definitive spectral fingerprint.

- Isotopic Pattern: You will observe two parent ion peaks of nearly equal intensity separated by 2 mass units.
 - :
[\[1\]](#)
 - :
[\[1\]](#)
 - Ratio: 1:1 (Characteristic of natural Br abundance).
- Fragmentation (MS/MS):
 - Loss of methoxy group (

Da).
 - Cleavage of the amide bond to form the acylium ion (Pyridine-CO

).

Protocol 2: Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: Structural validation and regio-isomer confirmation.

Sample Preparation

- Solvent: DMSO-

(Preferred for solubility) or CDCl

.

- Concentration: 5–10 mg in 0.6 mL solvent.

¹H NMR Assignment (400 MHz, DMSO-)

Note: Chemical shifts (

) are estimates based on substituent additivity rules for pyridines.

Position	(ppm)	Multiplicity	Integration	Assignment Logic
H6	8.60 – 8.70	Doublet (Hz)	1H	Most deshielded; adjacent to Pyridine Nitrogen.[1]
H4	8.10 – 8.20	Doublet (Hz)	1H	Meta coupling to H6; shielded by 3-Me and 5-Br.[1]
N-OMe	3.60 – 3.75	Singlet	3H	Characteristic Weinreb O-Methyl; deshielded by Oxygen.[1]
N-Me	3.20 – 3.30	Singlet	3H	Weinreb N-Methyl.[1]
Ar-Me	2.30 – 2.45	Singlet	3H	Methyl at Position 3; slightly deshielded by aromatic ring.

Critical Diagnostic: The coupling constant (

) between H4 and H6 is a meta-coupling (

), typically sharp and small (~2 Hz).[1] If you observe a larger coupling (~8 Hz), the regio-isomerism is incorrect (e.g., protons are ortho).[1]

C NMR Key Signals

- Carbonyl (C=O): ~165–168 ppm (Broad due to amide rotation).
- Ar-C-Br (C5): ~120 ppm.[1]

- Weinreb carbons: N-OMe (~61 ppm), N-Me (~33 ppm).[1]

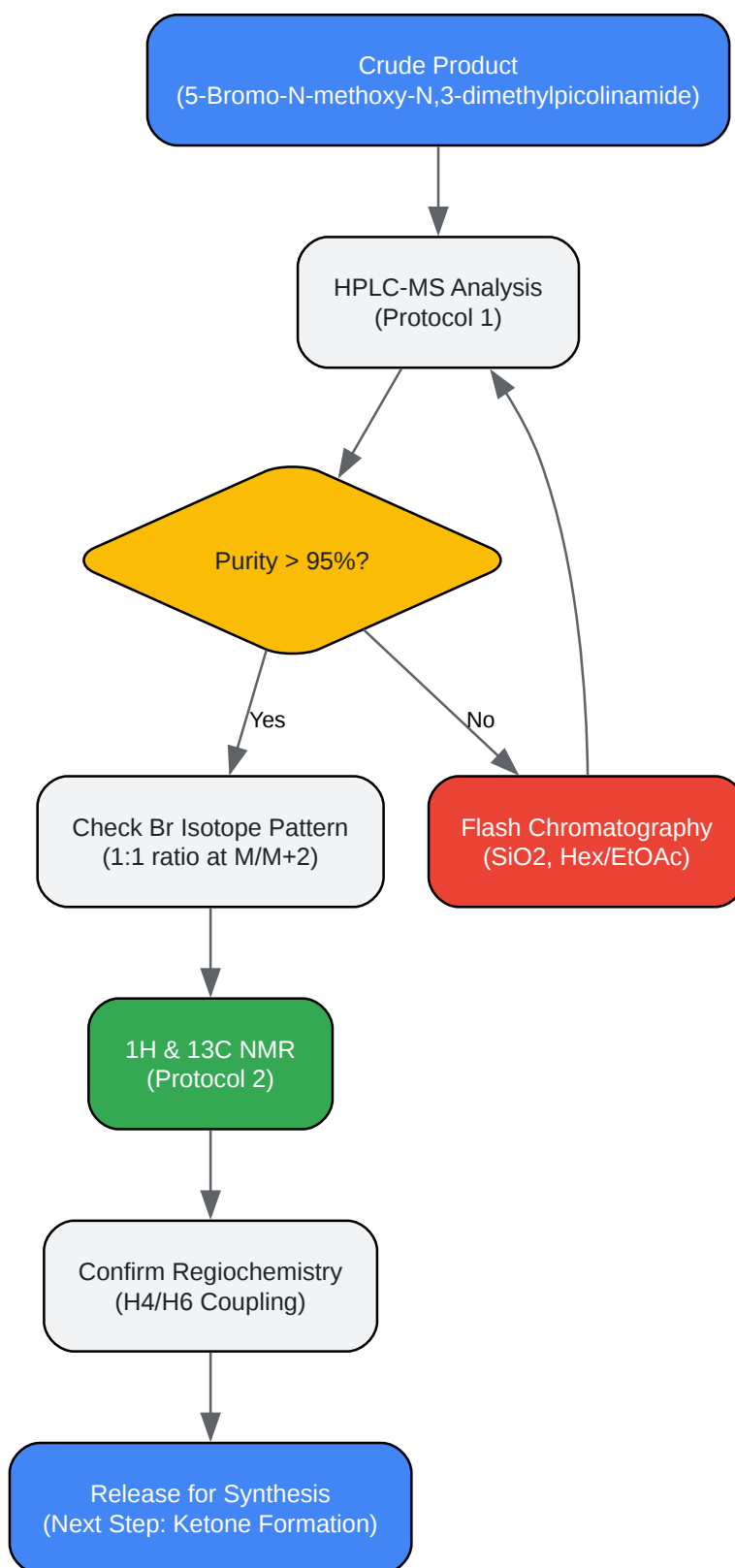
Protocol 3: Infrared Spectroscopy (FT-IR)

Objective: Rapid identification of functional groups in solid state.

- Method: ATR (Attenuated Total Reflectance) on neat solid.
- Key Bands:
 - 1640 – 1660 cm⁻¹
: Amide I stretch (Strong). Lower than typical ketones due to resonance.
 - 1550 – 1580 cm⁻¹
: Pyridine ring skeletal vibrations (C=N, C=C).[1]
 - 1000 – 1050 cm⁻¹
: C-O stretch (N-O-C ether linkage of Weinreb amide).
 - 600 – 700 cm⁻¹
: C-Br stretch.

Workflow Visualization

The following diagram illustrates the logical flow for the synthesis QC and analytical decision-making process.



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Caption: Analytical workflow for the qualification of the Weinreb amide intermediate.

Stability & Storage Guidelines

- **Hydrolysis Risk:** Weinreb amides are generally stable but can hydrolyze under strong acidic/basic conditions over time.
- **Light Sensitivity:** Organobromides can be light-sensitive (photodebromination).
- **Recommendation:** Store neat solid at 2–8°C in an amber vial under an inert atmosphere (Argon/Nitrogen).

References

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Sources

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- To cite this document: BenchChem. [analytical techniques for 5-Bromo-N-methoxy-N,3-dimethylpicolinamide characterization]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b577815/docs#analytical-techniques-for-5-bromo-n-methoxy-n-3-dimethylpicolinamide-characterization\]](https://www.benchchem.com/product/b577815/docs#analytical-techniques-for-5-bromo-n-methoxy-n-3-dimethylpicolinamide-characterization)

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